

Technical Guide to the Safety of 2-Amino-3-bromo-5-nitrobenzonitrile

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Compound of Interest

Compound Name: 2-Amino-3-bromo-5-nitrobenzonitrile

Cat. No.: B101693

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2-Amino-3-bromo-5-nitrobenzonitrile** (CAS No. 17601-94-4). The information is compiled from various Safety Data Sheets (SDS) and chemical databases to ensure a thorough understanding of the potential hazards, handling procedures, and emergency responses associated with this compound.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **2-Amino-3-bromo-5-nitrobenzonitrile** is presented in the table below. This data is essential for understanding the compound's behavior under various laboratory conditions.

Property	Value	Source(s)
Molecular Formula	C ₇ H ₄ BrN ₃ O ₂	[1]
Molecular Weight	242.03 g/mol	[1]
Appearance	Light orange to yellow to green powder/crystal	[1]
Melting Point	180-185 °C	
Boiling Point	Decomposes before boiling	[1]
Solubility in Water	Poorly soluble	[1]
Solubility in Organic Solvents	Soluble in some organic solvents like dichloromethane and chloroform	[1]
Flash Point	Not applicable	

Hazard Identification and Classification

2-Amino-3-bromo-5-nitrobenzonitrile is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The hazard classifications and corresponding statements are crucial for risk assessment in a laboratory setting.[2]

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

Below is a graphical representation of the GHS hazard classifications for **2-Amino-3-bromo-5-nitrobenzonitrile**.

GHS Pictograms



Hazard Statements

H335

May cause respiratory irritation

H319

Causes serious eye irritation

H315

Causes skin irritation

H332

Harmful if inhaled

H312

Harmful in contact with skin

H302

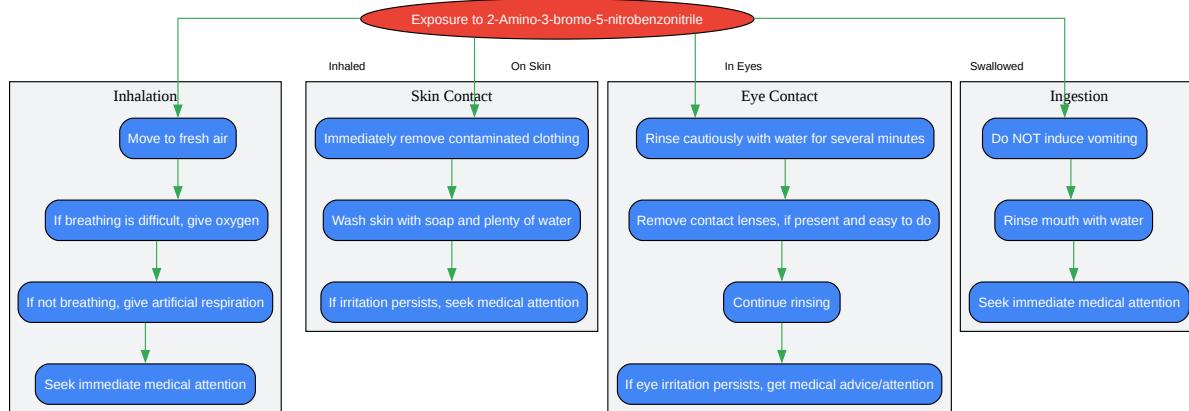
Harmful if swallowed

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GHS Hazard Pictogram and Statements

First-Aid Measures

In the event of exposure to **2-Amino-3-bromo-5-nitrobenzonitrile**, immediate and appropriate first-aid measures are critical. The following flowchart outlines the recommended procedures for different routes of exposure.[2]

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First-Aid Procedures for Exposure

Handling, Storage, and Personal Protective Equipment (PPE)

Proper handling and storage procedures, along with the use of appropriate personal protective equipment, are paramount to ensure the safety of laboratory personnel.

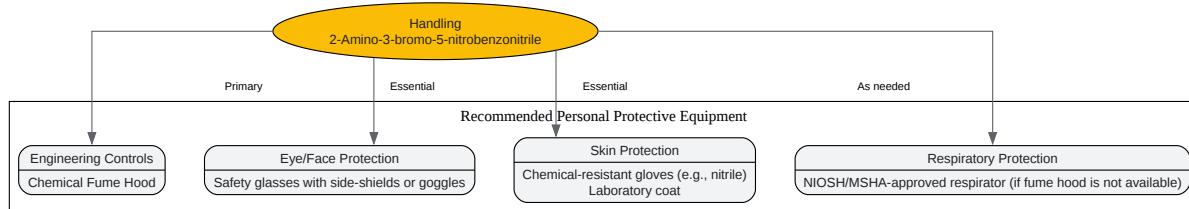
Handling and Storage

- Handling: Use only in a well-ventilated area, preferably in a chemical fume hood. Avoid breathing dust, fumes, gas, mist, vapors, or spray.^[2] Avoid contact with skin and eyes. Do not eat, drink, or smoke when using this product.^[2]

- Storage: Store in a cool, dry, and well-ventilated place.[\[1\]](#) Keep the container tightly closed.[\[1\]](#)

Personal Protective Equipment (PPE)

The following diagram illustrates the recommended personal protective equipment for handling **2-Amino-3-bromo-5-nitrobenzonitrile**.



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Recommended Personal Protective Equipment

Experimental Protocols

While specific experimental reports for the determination of all safety data for **2-Amino-3-bromo-5-nitrobenzonitrile** are not publicly available, the following sections describe the general methodologies that are likely employed for such assessments.

Melting Point Determination (Capillary Method)

The melting point of a solid compound is a key indicator of its purity. A common method for its determination is the capillary melting point technique.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Apparatus:

- Melting point apparatus

- Glass capillary tubes (one end sealed)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of the dry, crystalline **2-Amino-3-bromo-5-nitrobenzonitrile** is finely ground using a mortar and pestle.[5]
- Capillary Loading: The open end of a capillary tube is tapped into the powdered sample, and the tube is inverted and tapped to pack the solid into the closed end to a height of 2-3 mm.[3] [5]
- Measurement: The loaded capillary tube is placed in the heating block of the melting point apparatus. The temperature is increased at a controlled rate.[3][5] The temperature at which the first drop of liquid is observed and the temperature at which the entire sample becomes liquid are recorded as the melting range.[3]

Acute Toxicity Studies

The "Harmful if swallowed, in contact with skin, or if inhaled" classification suggests that acute toxicity studies have been performed. These studies are generally conducted in accordance with OECD (Organisation for Economic Co-operation and Development) guidelines.

- Acute Oral Toxicity (OECD Guideline 423 - Acute Toxic Class Method): This method involves the administration of the substance orally to a small group of animals at one of a series of fixed dose levels.[6][7][8] Observations of effects and mortality are made over a 14-day period.[7] The results allow for the classification of the substance into a specific toxicity class. [6]
- Acute Dermal Toxicity (OECD Guideline 402): This test assesses the toxic effects of a substance when applied to the skin.[9][10][11][12][13] A single dose of the substance is applied to a shaved area of the skin of the test animals, and the animals are observed for signs of toxicity and mortality over 14 days.[10][12]

- Acute Inhalation Toxicity (OECD Guideline 403): This guideline is used to determine the health hazards of inhaling a substance.[14][15][16][17][18] Test animals are exposed to the substance in the form of a gas, vapor, or aerosol for a defined period, followed by an observation period of at least 14 days for signs of toxicity and mortality.[15][17]

Disclaimer: This document is intended as a technical guide for informational purposes only and is not a substitute for a formal Safety Data Sheet (SDS). Researchers, scientists, and all personnel handling **2-Amino-3-bromo-5-nitrobenzonitrile** should consult the most up-to-date SDS provided by the manufacturer and adhere to all institutional and regulatory safety protocols.

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